

Commercial Suppliers and Availability of Docetaxel-d5: A Technical Guide

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Compound of Interest

Compound Name: **Docetaxel-d5**

Cat. No.: **B13838024**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of **Docetaxel-d5**, a deuterated analog of the widely used chemotherapeutic agent, Docetaxel. This guide is intended for researchers, scientists, and professionals in drug development who require a stable, labeled internal standard for quantitative analysis or a tracer for metabolic studies.

Docetaxel-d5 serves as an invaluable tool in pharmacokinetic and pharmacodynamic studies, enabling precise quantification in complex biological matrices through techniques such as mass spectrometry. Its commercial availability is crucial for ensuring the accuracy and reproducibility of such research.

Commercial Availability of Docetaxel-d5

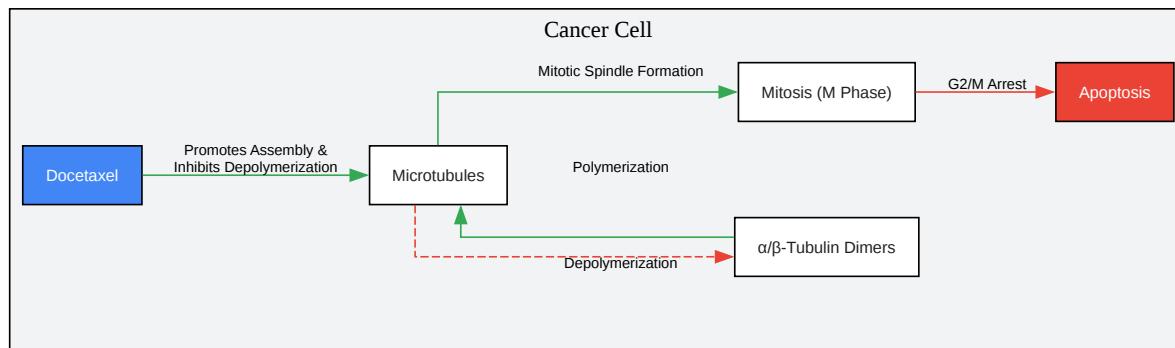
A number of specialized chemical suppliers offer **Docetaxel-d5** for research purposes. The table below summarizes the available information on suppliers, catalog numbers, and typical pack sizes. Pricing is often available upon request from the supplier.

Supplier	Catalog Number	Purity	Available Quantities	Additional Information
LGC Standards	TRC-D198250	Not specified	0.5 mg, 5 mg	A certificate of analysis is available.[1]
MyBioSource	MBS6082301	Not specified	0.5 mg, 5x0.5 mg	For research use only.[2]
Clearsynth	Not specified	High quality	Available on request (custom synthesis)	Used as an analytical standard for HPLC.[3]
MedChemExpress	HY-B0011S	Not specified	In-stock (specific quantities not listed)	Deuterium-labeled Docetaxel.[4]
Pharmaffiliates	PA STI 035970	Not specified	Not specified	Stable isotope, provided with a sample COA and MSDS.[5]
Fisher Scientific	17832510	Not specified	5 mg	Requires account to purchase.[6]

Mechanism of Action of Docetaxel

Docetaxel is a member of the taxane family of chemotherapeutic agents. Its primary mechanism of action involves the disruption of microtubule dynamics, which are essential for cell division.[1][7]

Specifically, Docetaxel promotes the assembly of tubulin into stable microtubules and simultaneously inhibits their depolymerization.[1][7] This stabilization of microtubules disrupts the normal dynamic instability required for the mitotic spindle to function correctly during cell division. The cell cycle is consequently arrested in the G2/M phase, ultimately leading to apoptotic cell death.[1]



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Docetaxel's mechanism of action, leading to mitotic arrest and apoptosis.

Experimental Protocols

Docetaxel-d5 is primarily used as an internal standard in analytical methods to quantify Docetaxel in biological samples. Below are representative experimental protocols for HPLC and LC-MS/MS.

High-Performance Liquid Chromatography (HPLC) for Docetaxel Quantification

This protocol is adapted from a method for the determination of Docetaxel in pharmaceutical dosage forms and can be modified for use with biological matrices.

- Instrumentation: A standard HPLC system with a UV detector.
- Column: C18 column (e.g., 250 x 4.6 mm, 5 µm particle size).^[8]
- Mobile Phase: A mixture of acetonitrile and 0.01% acetic acid in water, run in a gradient mode.^[8]

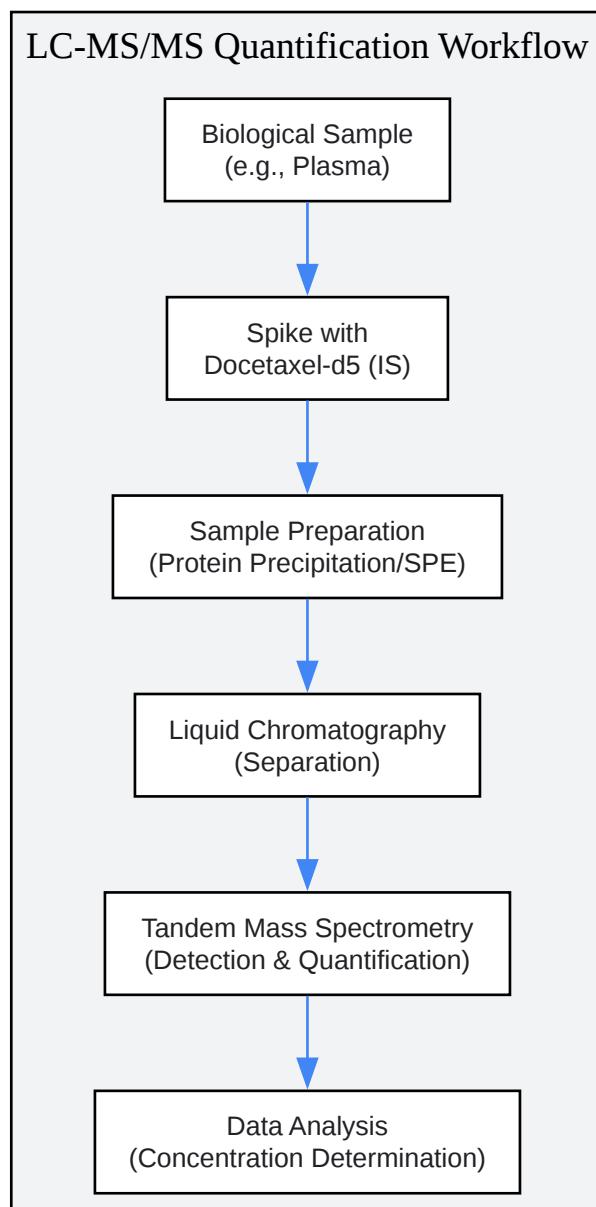
- Flow Rate: Typically 1.0 mL/min.
- Detection: UV detection at 230 nm.[8]
- Internal Standard: **Docetaxel-d5**.
- Sample Preparation:
 - Spike the biological sample (e.g., plasma, tissue homogenate) with a known concentration of **Docetaxel-d5**.
 - Perform a liquid-liquid extraction with a suitable organic solvent (e.g., diethyl ether) or a solid-phase extraction (SPE).
 - Evaporate the organic layer to dryness under a stream of nitrogen.
 - Reconstitute the residue in the mobile phase.
 - Inject an aliquot into the HPLC system.
- Quantification: The concentration of Docetaxel is determined by comparing the peak area ratio of Docetaxel to **Docetaxel-d5** against a calibration curve prepared with known concentrations of Docetaxel and a constant concentration of the internal standard.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for Docetaxel Quantification

This protocol provides a highly sensitive and specific method for quantifying Docetaxel in human plasma.

- Instrumentation: A liquid chromatography system coupled to a triple quadrupole mass spectrometer.
- Column: A reversed-phase column (e.g., C18, 50 x 2.1 mm, 2.6 μ m).
- Mobile Phase: An isocratic or gradient mixture of methanol or acetonitrile and water containing a small amount of an acid (e.g., 0.1% formic acid).[5]

- Flow Rate: Typically 0.2-0.5 mL/min.
- Ionization: Electrospray ionization (ESI) in positive mode.[\[5\]](#)
- Internal Standard: **Docetaxel-d5**. Paclitaxel can also be used as an internal standard for docetaxel and vice-versa.[\[5\]](#)
- Sample Preparation:
 - Add a known amount of **Docetaxel-d5** to the plasma sample.
 - Perform protein precipitation with a solvent like acetonitrile.
 - Centrifuge to pellet the precipitated proteins.
 - The supernatant can be directly injected or further purified by SPE.
- Mass Spectrometric Detection: Monitor the specific precursor-to-product ion transitions for Docetaxel and **Docetaxel-d5**.
- Quantification: Create a calibration curve by plotting the peak area ratio of the analyte to the internal standard versus the concentration of the analyte.



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